

Solubility Profile of Mecoprop-d3: A Technical Guide

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Compound of Interest

Compound Name: Mecoprop-d3

Cat. No.: B562984

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This technical guide provides a comprehensive overview of the solubility of **Mecoprop-d3** in a range of common laboratory solvents. Due to the limited availability of direct quantitative solubility data for the deuterated form, this document leverages data from its non-deuterated counterpart, Mecoprop, as a close surrogate. The structural similarity between **Mecoprop-d3** and Mecoprop, differing only by isotopic labeling, suggests their solubility characteristics will be nearly identical. This assumption underpins the data presented herein.

Core Data Presentation: Solubility of Mecoprop

The following table summarizes the quantitative solubility of Mecoprop in various solvents. This data is compiled from multiple sources and serves as a strong proxy for the solubility of **Mecoprop-d3**.

Solvent	Solubility (g/L)	Temperature (°C)	Citation
Acetone	> 1000	20	[1]
Chloroform	339	20	[1]
Diethyl Ether	> 1000	20	[1]
Dimethyl Sulfoxide (DMSO)	100	Not Specified	[2]
Ethanol	> 1000	20	[1]
Ethyl Acetate	825	20	[1]
Water	0.88	25	[1]

Qualitative Solubility Information for **Mecoprop-d3**:

- Chloroform: Slightly soluble[3]
- Methanol: Sparingly soluble[3]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a compound like **Mecoprop-d3**, based on established guidelines such as OECD Guideline 105 and US EPA OPPTS 830.7840.[4][5][6][7][8]

Method 1: Flask Method (for solubilities > 10 mg/L)

This method is suitable for determining the solubility of substances in aqueous and non-aqueous solvents.

Materials:

- Analytical balance
- Constant temperature water bath or incubator
- Glass flasks with stoppers

- Magnetic stirrer and stir bars
- Centrifuge and centrifuge tubes (if necessary for phase separation)
- Syringe filters (e.g., 0.45 μm PTFE or other appropriate material)
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-MS, LC-MS/MS)
- **Mecoprop-d3**
- Solvent of interest

Procedure:

- Preparation: Add an excess amount of **Mecoprop-d3** to a flask containing a known volume of the solvent. The excess solid should be clearly visible.
- Equilibration: Stopper the flask and place it in a constant temperature bath. Stir the mixture vigorously for a sufficient period to reach equilibrium. A preliminary test can determine the necessary time, but 24-48 hours is common.
- Phase Separation: After equilibration, cease stirring and allow the undissolved solid to settle. If necessary, centrifuge the sample at a controlled temperature to facilitate separation.
- Sampling: Carefully withdraw a sample from the clear supernatant. To avoid aspirating any solid particles, it is recommended to filter the sample through a syringe filter that is compatible with the solvent and does not adsorb the analyte.
- Quantification: Analyze the concentration of **Mecoprop-d3** in the filtered solution using a validated analytical method.
- Replicate Analysis: Perform the experiment in at least triplicate to ensure the reproducibility of the results.

Method 2: Column Elution Method (for solubilities < 10 mg/L)

This method is primarily used for determining low water solubility but can be adapted for other solvents.

Materials:

- Glass column with a thermostat jacket
- Inert support material (e.g., glass wool, glass beads)
- Pump for delivering the solvent at a constant flow rate
- Fraction collector
- Analytical instrumentation for quantification
- **Mecoprop-d3**
- Solvent of interest

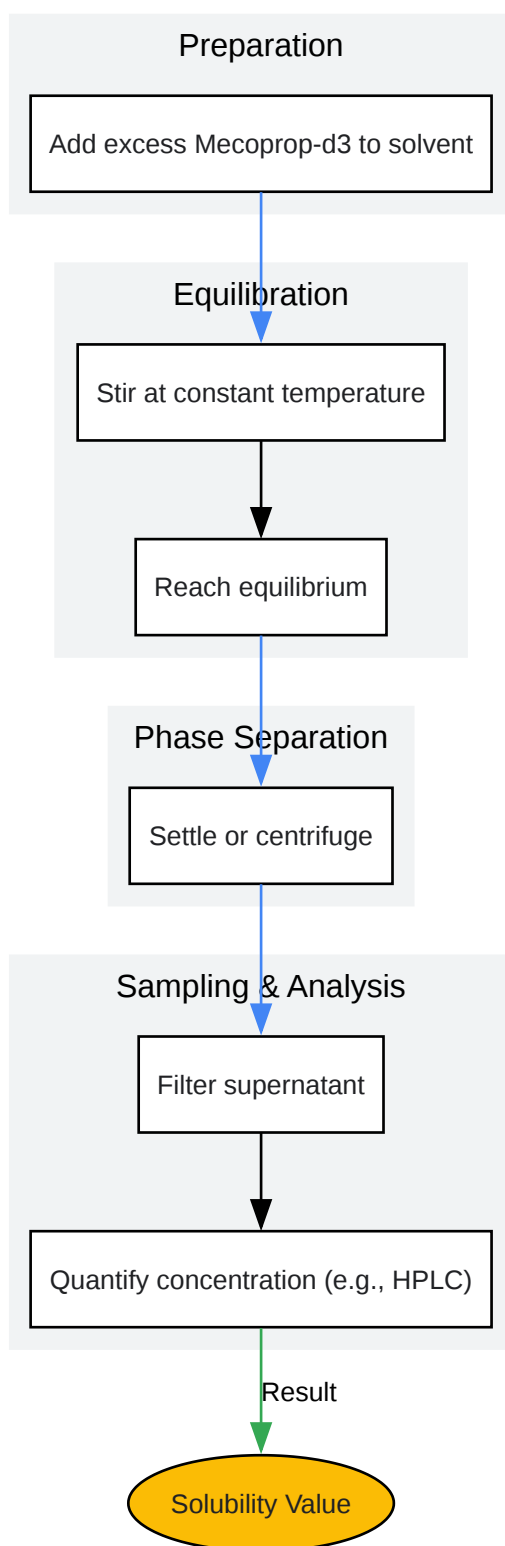
Procedure:

- Column Preparation: A small amount of **Mecoprop-d3** is coated onto an inert support material and packed into the column.
- Elution: The solvent is passed through the column at a constant, slow flow rate. The temperature of the column is maintained using the thermostat jacket.
- Fraction Collection: The eluate is collected in successive fractions.
- Quantification: The concentration of **Mecoprop-d3** in each fraction is determined.
- Equilibrium Check: The flow rate is then halved, and the process is repeated. If the measured solubility is independent of the flow rate, it indicates that equilibrium was achieved.
- Data Analysis: The solubility is determined from the plateau of the concentration curve from the collected fractions.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **Mecoprop-d3** using the flask method.

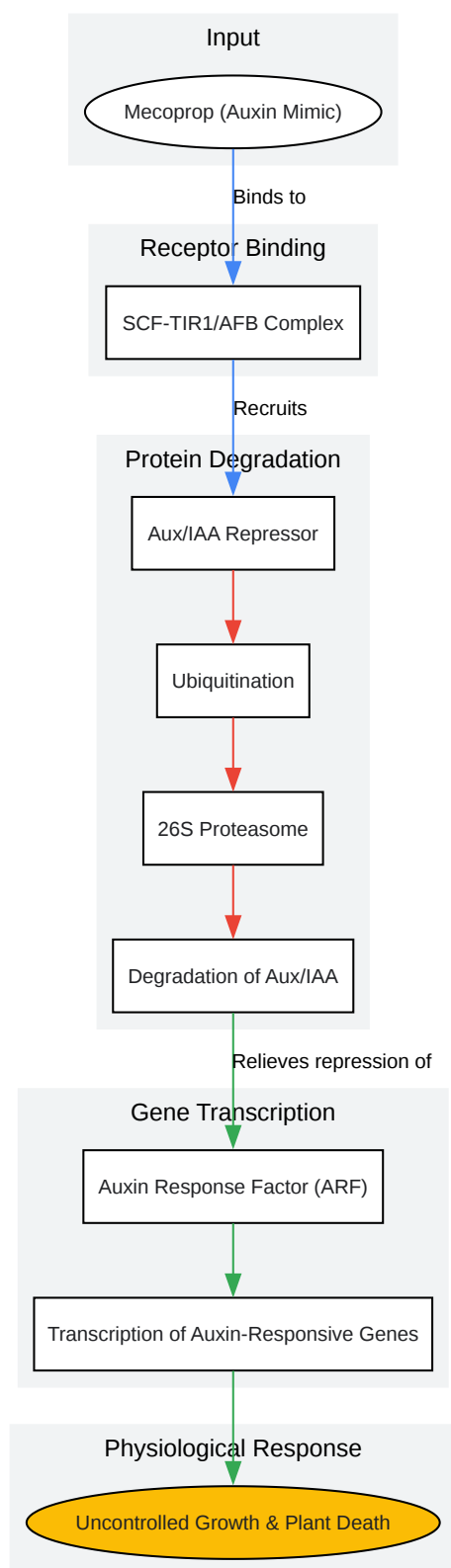


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Caption: General workflow for solubility determination using the flask method.

Signaling Pathway of Mecoprop as a Synthetic Auxin

Mecoprop acts as a synthetic auxin, disrupting normal plant growth processes. The diagram below outlines this signaling pathway.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)



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Caption: Simplified signaling pathway of Mecoprop as a synthetic auxin herbicide.

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References

- 1. Mecoprop | C₁₀H₁₁ClO₃ | CID 7153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. MECOPROP D3 | 352431-15-3 [amp.chemicalbook.com]
- 4. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google Books [books.google.com.sg]
- 5. oecd.org [oecd.org]
- 6. Water Solubility | Scymaris [scymaris.com]
- 7. oecd.org [oecd.org]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. Auxin Herbicide Action: Lifting the Veil Step by Step - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Auxin and Auxinic Herbicide Mechanisms of Action | MediaHub | University of Nebraska-Lincoln [mediahub.unl.edu]
- 11. Auxin and Auxinic Herbicide Mechanism(s) of Action - Part 2 - Advanced -Overview and Objectives | Auxin and Auxinic Herbicide Mechanism(s) of Action - Part 2 - Advanced - passel [passel2.unl.edu]
- 12. researchgate.net [researchgate.net]
- 13. Overall Mechanism(s) of Auxin Effects | Auxin and Auxinic Herbicide Mechanism(s) of Action - Part 2 - Advanced - passel [passel2.unl.edu]
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